

Application Note: High-Sensitivity Trace Analysis of N-Nitroso Finerenone in Pharmaceutical Matrices

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-Nitroso Finerenone*

Cat. No.: *B16091999*

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Introduction

Finerenone is a non-steroidal, selective mineralocorticoid receptor (MR) antagonist used to treat chronic kidney disease associated with type 2 diabetes.[1][2] **N-Nitroso Finerenone** is the N-nitroso derivative of Finerenone and is classified as a Nitrosamine Drug Substance-Related Impurity (NDSRI).[3] Due to the potential carcinogenic risk of nitrosamine impurities, regulatory bodies like the U.S. FDA have established strict acceptable intake (AI) limits; for **N-Nitroso Finerenone**, the AI limit is 1500 ng/day.[3]

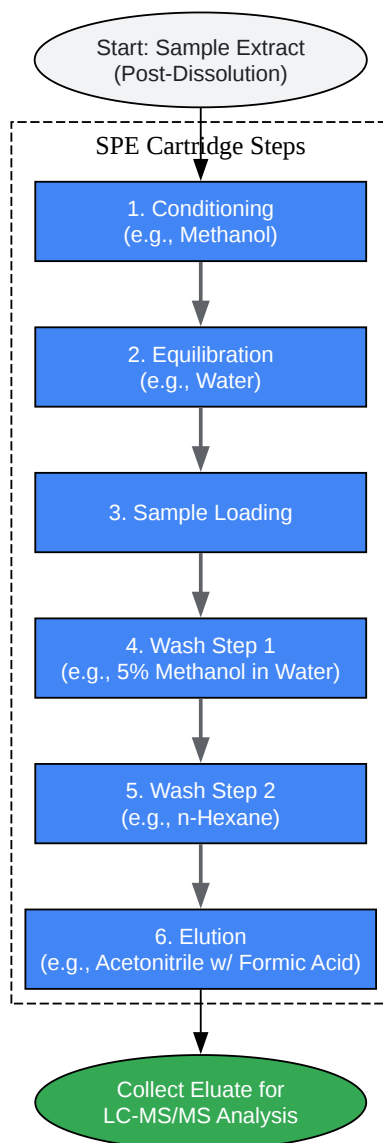
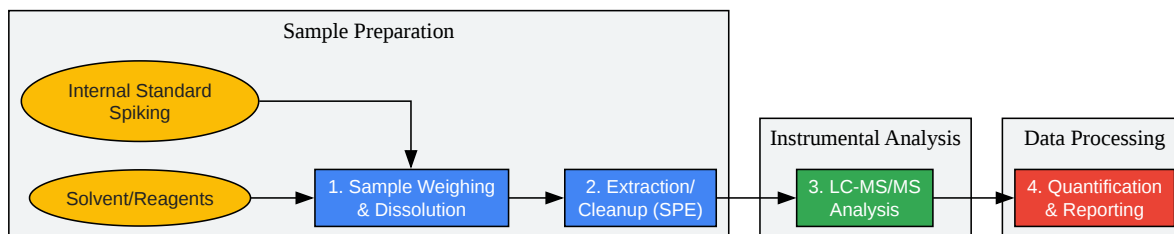
The detection of such impurities at trace levels presents significant analytical challenges, requiring highly sensitive and selective methods.[4][5] Key difficulties include potential in-situ formation during analysis, matrix interference from the active pharmaceutical ingredient (API) and excipients, and the inherent instability of some nitrosamines.[4] Although some studies suggest **N-Nitroso Finerenone** does not form readily under forced conditions, robust analytical methods are crucial for risk assessment and quality control.[6]

This document provides detailed sample preparation protocols and analytical conditions for the trace-level quantification of **N-Nitroso Finerenone** in pharmaceutical products using Liquid

Chromatography with Tandem Mass Spectrometry (LC-MS/MS), the preferred technique for its sensitivity and selectivity.^{[7][8]}

Overall Analytical Workflow

A robust workflow is essential for accurate and reproducible trace analysis. The process begins with careful sample preparation to isolate the analyte from the complex drug matrix, followed by sensitive instrumental analysis and data processing.



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